

Application Notes and Protocols for Intraperitoneal Injection of Scopolamine Hydrobromide in Mice

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Compound of Interest

Compound Name: *Scopolamine hydrobromide*

Cat. No.: *B192344*

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These application notes provide a comprehensive guide to the intraperitoneal (IP) administration of **scopolamine hydrobromide** in mice, a common method for inducing a transient model of cognitive impairment. This document outlines recommended dosages, detailed experimental protocols, and the underlying mechanism of action.

Data Summary: Intraperitoneal Scopolamine Hydrobromide Dosages in Mice

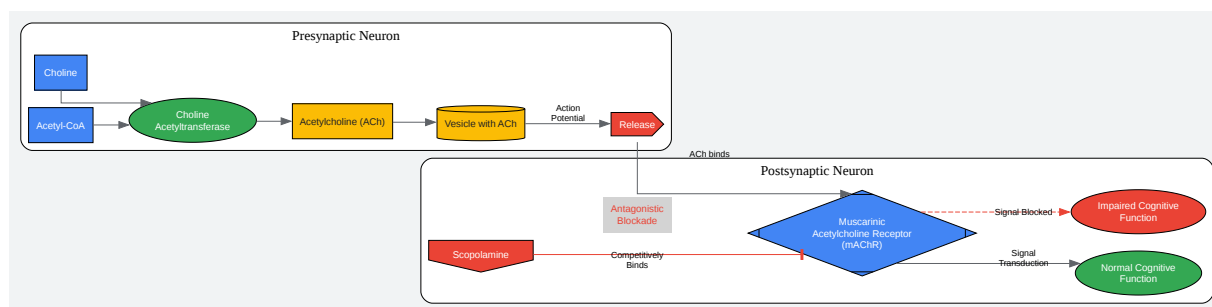
The following table summarizes quantitative data on IP dosages of **scopolamine hydrobromide** used in mice for inducing memory impairment, as cited in various research studies.

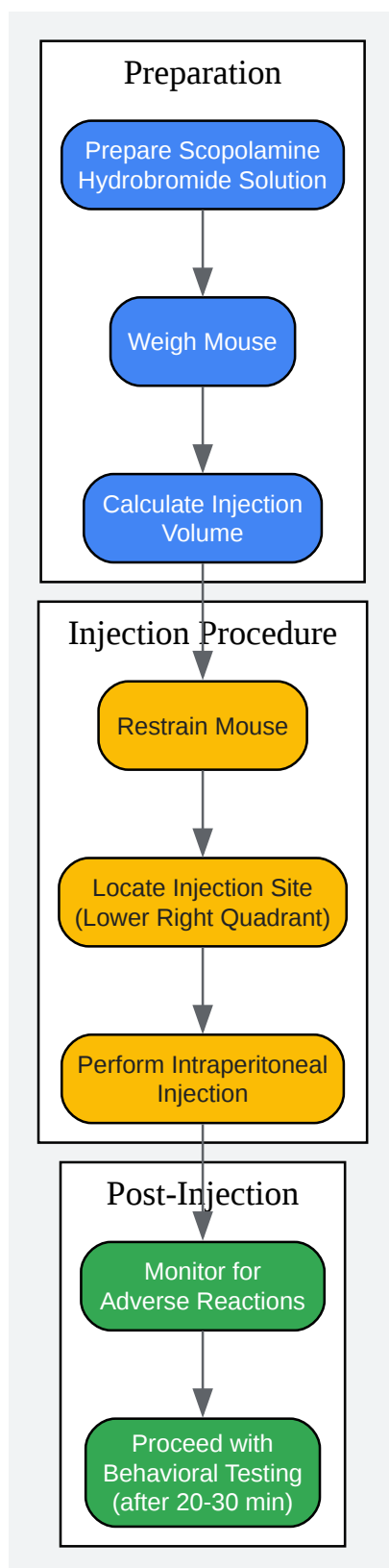
Dosage (mg/kg)	Mouse Strain	Purpose of Administration	Key Findings/Effects
1 mg/kg	Not Specified	Induction of memory impairment	Caused memory impairment by blocking central cholinergic neurotransmission.[1]
1 mg/kg	Not Specified	To induce memory impairment for evaluating the neuroprotective effects of various compounds.[2][3]	Significantly decreased learning and memory in behavioral tests like the T-maze and novel object recognition.[2] Increased acetylcholinesterase (AChE) activity and oxidative stress in the brain.[2]
2 mg/kg	C57BL/6	To induce memory impairments and study neuroinflammation.[4]	Promoted neuroinflammation and delirium-like neuropsychiatric disorders.[4]
2 mg/kg	ICR	Induction of cognitive disorders.	Used as a control to test the modulatory effects of probiotics on cognitive function.
2 mg/kg	Not Specified	To induce learning and memory impairments for evaluating the effects of traditional medicine. [5]	Ameliorated by the administration of the tested extract.[5]

3 mg/kg	Not Specified	Pre-injection to group animals before administering test extracts.[6]	Established a baseline of cognitive impairment before evaluating therapeutic agents.[6]
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Mechanism of Action: Scopolamine as a Muscarinic Antagonist

Scopolamine is a competitive antagonist of muscarinic acetylcholine receptors (mAChRs).[7] By blocking these receptors, it inhibits the action of the neurotransmitter acetylcholine, which plays a crucial role in learning and memory processes within the central nervous system.[7][8] This blockade of cholinergic transmission, particularly at the M1 and M2 receptor subtypes in the brain, leads to cognitive deficits, making it a valuable tool for modeling memory impairment. [8]





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